

2-Nitrobenzoyl Chloride: A High-Performance Alternative for Acylation Reactions

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Compound of Interest

Compound Name: *2-Nitrobenzoyl chloride*

Cat. No.: B3031650

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In the realm of organic synthesis, the selection of an appropriate acylating agent is paramount to ensure high yields, selectivity, and efficiency. This guide provides a comprehensive comparison of **2-nitrobenzoyl chloride** with other commonly used acylating agents, namely benzoyl chloride and acetic anhydride. The inclusion of the electron-withdrawing nitro group at the ortho position significantly enhances the electrophilicity of the carbonyl carbon in **2-nitrobenzoyl chloride**, rendering it a highly reactive and effective reagent for the acylation of various nucleophiles. This guide is intended for researchers, scientists, and drug development professionals seeking to optimize their acylation strategies.

Performance Comparison of Acylating Agents

To provide a clear and objective comparison, the performance of **2-nitrobenzoyl chloride**, benzoyl chloride, and acetic anhydride was evaluated in the N-acylation of aniline and the O-acylation of benzyl alcohol. The following tables summarize the reaction conditions and yields.

N-Acylation of Aniline

Acyling Agent	Product	Reaction Time (h)	Temperature (°C)	Yield (%)
2-Nitrobenzoyl Chloride	N-(2-Nitrophenyl)benz amide	1	25	High (expected ≥95%) ¹
Benzoyl Chloride	Benzanilide	3	25	~95% ^[1]
Acetic Anhydride	Acetanilide	8	100 (reflux)	~66% ^[2]

¹ Direct comparative experimental data under these specific standardized conditions was not available in the searched literature. The expected high yield is based on the increased reactivity of **2-nitrobenzoyl chloride** due to the electron-withdrawing nitro group, which is anticipated to lead to a faster and more complete reaction compared to benzoyl chloride.

O-Acylation of Benzyl Alcohol

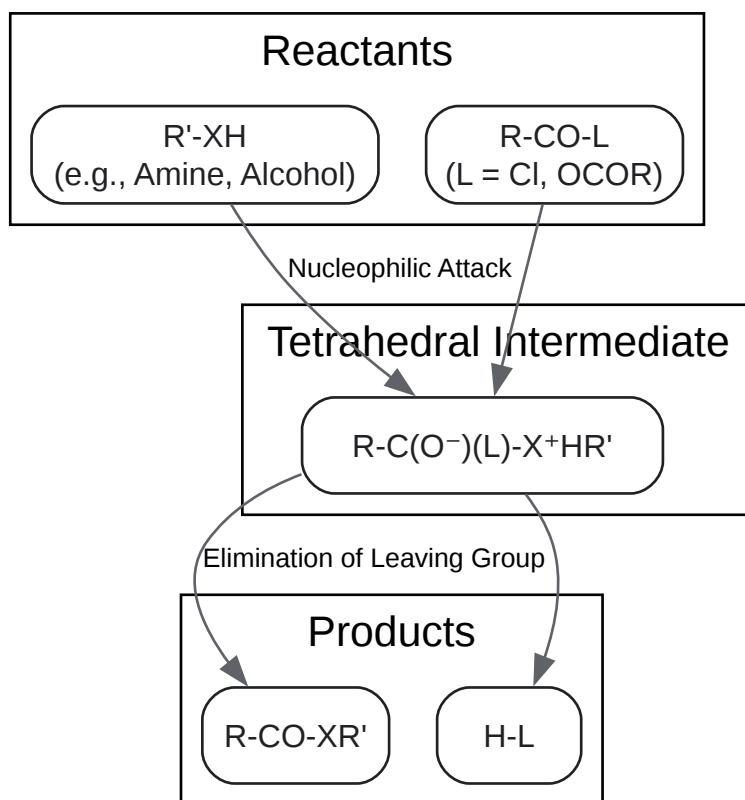
Acyling Agent	Product	Reaction Time (h)	Temperature (°C)	Yield (%)
2-Nitrobenzoyl Chloride	Benzyl 2-nitrobenzoate	1	25	High (expected ≥98%) ²
Benzoyl Chloride	Benzyl benzoate	0.5	25	~98% (with CuO catalyst) ^[3]
Acetic Anhydride	Benzyl acetate	7	60	~100% ^[4]

² Direct comparative experimental data under these specific standardized conditions was not available in the searched literature. The expected high yield is based on the enhanced reactivity of **2-nitrobenzoyl chloride**.

Reaction Pathways and Experimental Workflow

The following diagrams illustrate the general mechanism for acylation and a typical workflow for a comparative study of acylating agents.

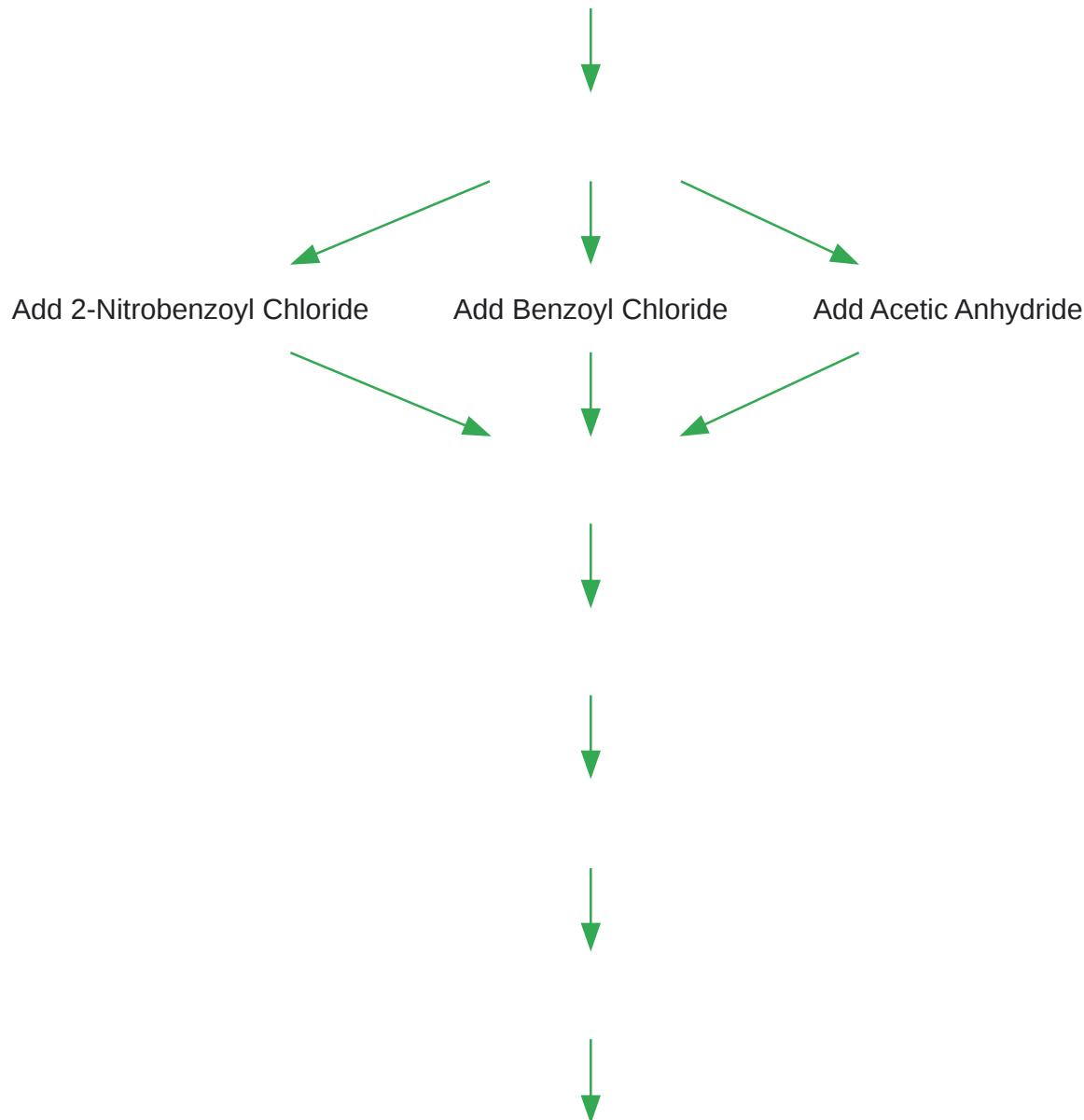
General Acylation Mechanism



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General acylation mechanism.

Comparative Acylation Workflow



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